

Application Notes and Protocols for Peptide P60 in In Vivo Animal Studies

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Compound of Interest

Compound Name: Peptide P60

Cat. No.: B11932136

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Introduction

Peptide P60 is a 15-amino acid synthetic peptide identified through phage display technology. It acts as a cell-permeable inhibitor of the transcription factor Forkhead Box P3 (FOXP3), a master regulator of regulatory T cells (Tregs).[1][2][3] By binding to FOXP3, P60 inhibits its nuclear translocation and its ability to suppress the activity of other transcription factors like NF- κ B and NFAT.[2][3] This ultimately impairs the immunosuppressive function of Tregs, leading to an enhanced effector T cell response.[1][2][3] These characteristics make **Peptide P60** a promising candidate for cancer immunotherapy and for improving vaccine efficacy against chronic infections.[2][4] This document provides detailed application notes and protocols for the use of **Peptide P60** in in vivo animal studies, based on currently available research.

Mechanism of Action

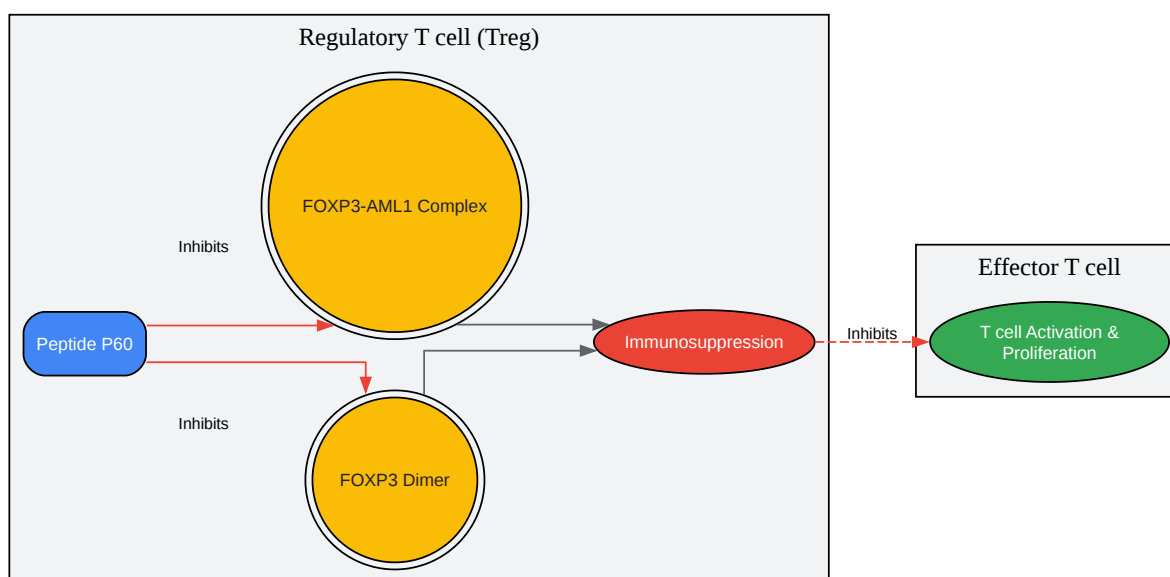
Peptide P60 exerts its biological effects by directly targeting the FOXP3 transcription factor. Its mechanism involves several key steps:

- Cellular Entry: **Peptide P60** is cell-permeable, allowing it to enter target cells, including Tregs.[1][5]
- Binding to FOXP3: P60 specifically binds to the intermediate region of FOXP3, a domain crucial for its dimerization and interaction with other proteins.[1][4]

- **Inhibition of Dimerization and Protein Interactions:** The binding of P60 to FOXP3 disrupts its homodimerization and its interaction with other transcription factors, such as AML1 (RUNX1). [1][6]
- **Impaired Treg Function:** By interfering with these essential molecular interactions, P60 inhibits the immunosuppressive activity of Tregs.[1][7] This leads to increased proliferation and cytokine production by effector T cells.[6]

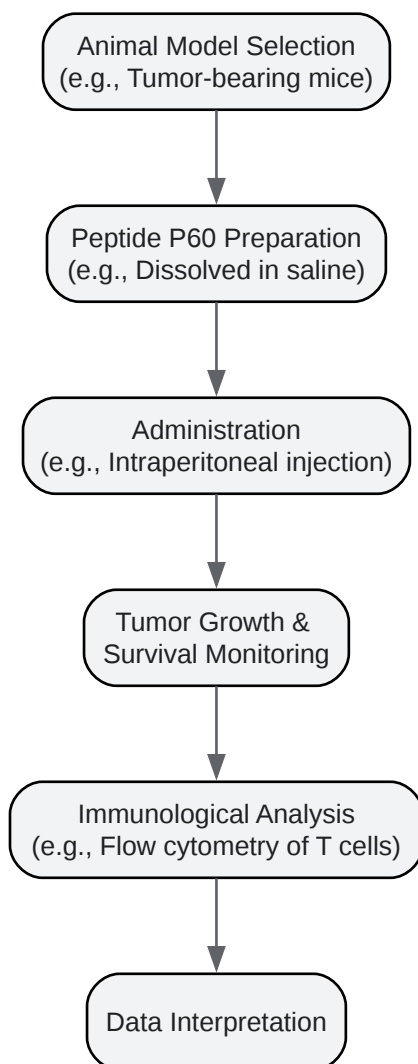
Signaling Pathway and Experimental Workflow

The following diagrams illustrate the signaling pathway of **Peptide P60** and a general experimental workflow for in vivo studies.



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Caption: **Peptide P60** inhibits Treg-mediated immunosuppression.



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